

5-CFDA for Measuring Intracellular pH: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-CFDA

Cat. No.: B1664644

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This guide provides a comprehensive overview of 5-Carboxyfluorescein Diacetate (**5-CFDA**) for the measurement of intracellular pH (pHi), tailored for researchers, scientists, and drug development professionals. It covers the core principles of **5-CFDA** as a fluorescent pH indicator, detailed experimental protocols, and data interpretation.

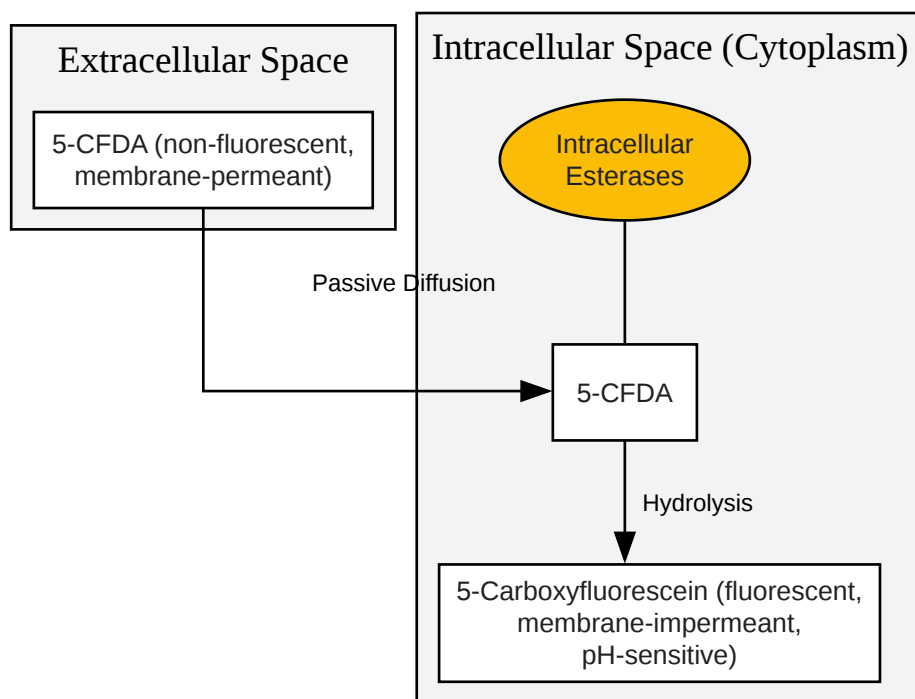
Introduction to 5-CFDA

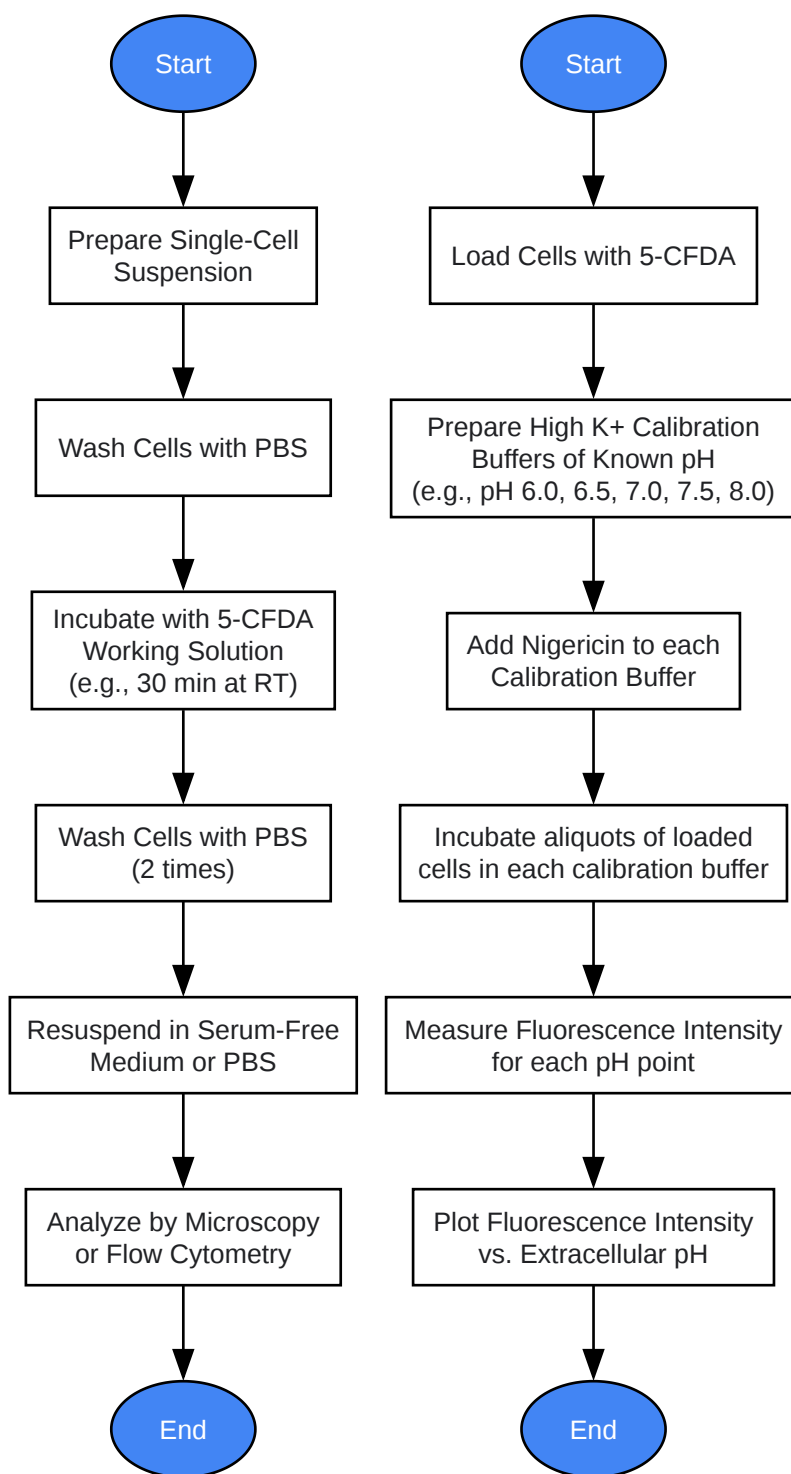
5-CFDA is a cell-permeant dye that is widely used for determining intracellular pH. Its utility stems from its ability to passively diffuse across the cell membrane. Once inside the cell, non-specific intracellular esterases cleave the acetate groups, converting the non-fluorescent **5-CFDA** into the fluorescent and membrane-impermeant 5-Carboxyfluorescein (5-CF).^{[1][2][3]} The fluorescence of 5-CF is highly dependent on the surrounding pH, making it an excellent probe for monitoring changes in the cytoplasmic pH of live cells. The pKa of 5-carboxyfluorescein is approximately 6.5, which is well-suited for measuring pH changes within the typical physiological range of most mammalian cells (pH 6.8-7.4).^{[2][3]}

Principle of Action

The mechanism of **5-CFDA** for intracellular pH measurement is a two-step process. First, the non-polar, non-fluorescent **5-CFDA** molecule readily crosses the plasma membrane into the cell's cytoplasm. In the second step, intracellular esterase enzymes hydrolyze the diacetate groups of **5-CFDA**. This enzymatic cleavage yields the polar, fluorescent molecule 5-Carboxyfluorescein (5-CF), which is trapped within the cell due to its negative charge.^[1] The

fluorescence intensity of 5-CF is pH-sensitive, with fluorescence increasing at more alkaline pH levels.





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